

Nopco NXZ compatibility with acrylic systems

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

Get Quote

Nopco NXZ Technical Data Sheet

The table below summarizes the core physical and chemical properties of **Nopco NXZ** defoamer based on manufacturer information [1] [2].

Property	Specification / Value
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Appearance	Light yellowish brown to amber liquid [1] [2]
Ionicity	Nonionic [1] [2]
Specific Gravity	0.89 - 0.9 g/cm ³ (20°C) [1] [2]
Viscosity	170 mPa·s (25°C) [1]
pH	5.1 (2% aqueous dispersion) [1]
Flash Point	174 °C [1]
Dispersibility	Dispersible in water [1]
Hard Water Resistance	Good [1]

Application & Experimental Protocols

Recommended Usage

Nopco NXZ is an anti-foaming agent especially effective for **acrylic emulsions**, as well as vinyl acetate and styrene-butadiene systems [1] [2].

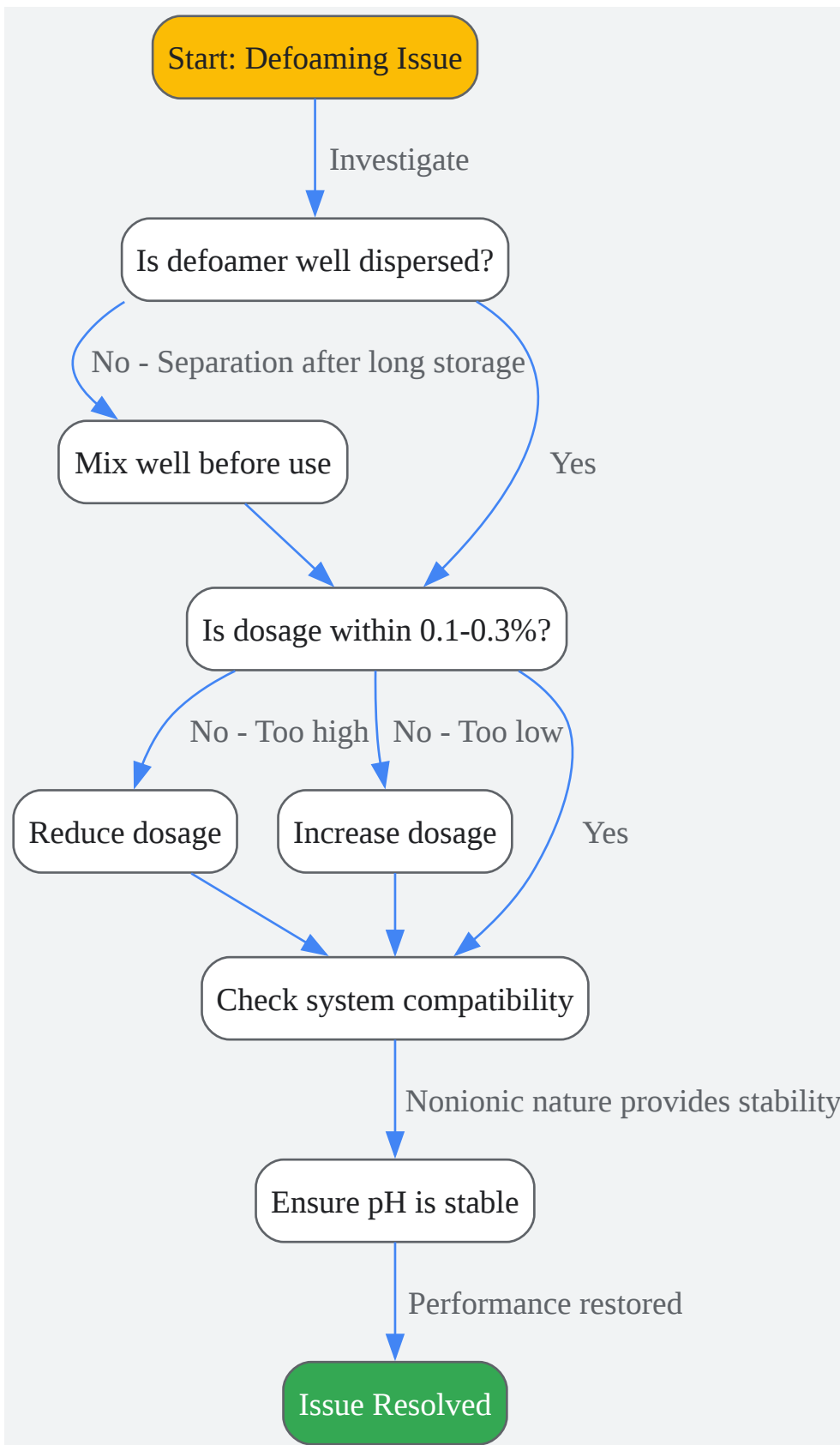
- **Application Level:** It is typically used at a level of **0.1 - 0.3 mass%** on the solid weight of the emulsion or latex [1].
- **Dilution:** The product can be used directly or diluted with water. If dilution is required, it should be done under continuous mixing [1].

Defoaming Performance Evaluation

The manufacturer provides an evaluation method using a diffuser stone test, which you can adapt for your own experimental protocols [1].

- **Sample Preparation:** Measure 100g of the latex or acrylic emulsion (e.g., at 25°C or 40°C) into a 500mL graduated cylinder.
- **Foam Generation:** Introduce nitrogen gas through a G4 glass filter at a flow rate of 0.5 L/min to generate foam.
- **Defoamer Addition:** When the foam reaches a predetermined height, add 0.5 mL of a 5 mass% dilution of the **Nopco NXZ** defoamer.
- **Data Recording:** Record the foam height immediately after addition and over time. **Lower foam volume indicates better defoaming performance** [1].

Frequently Asked Questions & Troubleshooting



[Click to download full resolution via product page](#)

Nopco NXZ Troubleshooting Workflow

- **Q: What should I do if Nopco NXZ appears separated after long-term storage?**
 - **A:** The product may separate over time. Simply **mix it well** before use to restore its efficacy [1].
- **Q: The defoaming performance in my acrylic formulation is unsatisfactory. What could be the cause?**
 - **A:** Follow the troubleshooting guide above. First, verify that you have mixed the product properly. Then, ensure your dosage is within the recommended **0.1-0.3%** range. Under-dosing may not control foam, while over-dosing can sometimes lead to other issues like surface defects [1].
- **Q: Is Nopco NXZ stable in my system's pH conditions?**
 - **A: Nopco NXZ** is **nonionic**, which generally gives it good stability across a range of pH conditions and good hard water resistance. This makes it a robust choice for various acrylic emulsion formulations [1] [2].

Important Handling & Compliance Notes

- **Storage:** During storage, especially at lower temperatures (e.g., 5°C), the viscosity may increase significantly (to 2200 mPa·s) [1]. Allow the product to warm up to room temperature and mix thoroughly before use.
- **Safety:** Be aware that the flash point is 174°C [1]. While high, standard laboratory safety practices for handling chemical products should always be followed.
- **Regulatory:** For drug development purposes, note that this is an **industrial-grade chemical**. One supplier explicitly states it is **not for medical, medicinal, or edible use** and is intended for industrial applications like paints and inks [3]. You must ensure it meets the regulatory and purity requirements for your specific application.

Key Considerations for Researchers

The technical data for **Nopco NXZ** is from **2019 or earlier** [1] [2] [3]. For the most current specifications, safety data sheets (SDS), and regulatory information crucial for drug development, **contact the manufacturer or a certified supplier directly.**

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Series | Defoamers | SAN NOPCO NXZ NOPCO [sannopco.co.jp]
2. : Chemical Product Information Nopco NXZ [infochems.com]
3. CAS#: 12794-56-8 Nopco NXZ [chemicalbook.com]

To cite this document: Smolecule. [Nopco NXZ compatibility with acrylic systems]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1824518#nopco-nxz-compatibility-with-acrylic-systems>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com